

Disperse Red 56 chemical structure and properties

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Compound of Interest

Compound Name: Disperse red 56

CAS No.: 12637-13-7

Cat. No.: B1175085

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Disperse Red 56: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 56, identified by the CAS Registry Number 12637-13-7, is a monoazo disperse dye.^[1] Belonging to a class of synthetic organic colorants with low water solubility, it is primarily utilized in the dyeing of hydrophobic textile fibers such as polyester, acetate, and acrylics.^[1] Its chemical structure, characterized by an azo linkage ($-N=N-$) between aromatic moieties, is responsible for its chromophoric properties. This guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, and toxicological aspects of **Disperse Red 56**, with a focus on data and methodologies relevant to a scientific audience.

Chemical Structure and Properties

The chemical identity and fundamental properties of **Disperse Red 56** are summarized below.

Table 1: Chemical Identification of **Disperse Red 56**

Identifier	Value
Chemical Name	3-((4-((2-chloro-4-nitrophenyl)diazenyl)phenyl)(2-hydroxyethyl)amino)propanenitrile
C.I. Name	Disperse Red 56
CAS Number	12637-13-7[1]
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O ₃ [1]
Molecular Weight	373.79 g/mol [1]
Chemical Class	Monoazo Dye[1]

Table 2: Physicochemical Properties of **Disperse Red 56** and Related Azo Dyes

Property	Disperse Red 56	Disperse Red 1 (for comparison)
Melting Point	Data not available	160 °C[2]
Boiling Point	Data not available	Data not available
Solubility		
in Water	Insoluble	Insoluble in water, but soluble in ethanol, acetone, and benzene.[2]
in Organic Solvents	Data not available	Soluble in ethanol, acetone, and benzene.[2]
UV-Vis λmax	Data not available	502 nm

Synthesis of Disperse Red 56: An Experimental Protocol

The synthesis of **Disperse Red 56** is achieved through a two-step process involving diazotization of an aromatic amine followed by an azo coupling reaction with a coupling component.^[1]

Step 1: Diazotization of 2-Chloro-4-nitrobenzenamine

Methodology:

- A solution of 2-chloro-4-nitrobenzenamine is prepared in an aqueous acidic medium, typically hydrochloric acid or sulfuric acid, and cooled to 0-5 °C in an ice bath.
- A pre-cooled aqueous solution of sodium nitrite is added dropwise to the amine solution while maintaining the low temperature and ensuring continuous stirring.
- The reaction progress is monitored for the formation of the diazonium salt. The resulting diazonium salt solution is kept cold and used immediately in the subsequent coupling reaction.

Step 2: Azo Coupling with 3-((2-Hydroxyethyl)(phenyl)amino)propanenitrile

Methodology:

- The coupling component, 3-((2-hydroxyethyl)(phenyl)amino)propanenitrile, is dissolved in a suitable solvent, which may be an aqueous alkaline or acidic solution depending on the specific protocol.
- The cold diazonium salt solution from Step 1 is slowly added to the solution of the coupling component. The reaction temperature is maintained at 0-5 °C with constant agitation.
- The azo coupling reaction results in the formation of the colored product, **Disperse Red 56**, which precipitates out of the solution.
- The crude dye is isolated by filtration, washed with cold water to remove any unreacted starting materials and by-products, and then dried.
- Further purification can be achieved by recrystallization from an appropriate organic solvent.

Analytical Characterization

The identity and purity of synthesized **Disperse Red 56** can be confirmed using various analytical techniques.

Table 3: Analytical Methods for the Characterization of Azo Dyes

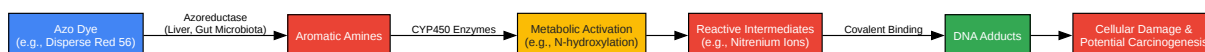
Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	To determine the purity of the dye and quantify any impurities. A reverse-phase column with a suitable mobile phase gradient (e.g., acetonitrile-water) is typically employed.
UV-Visible Spectroscopy	To determine the maximum absorption wavelength (λ_{max}) and confirm the chromophoric system.
Fourier-Transform Infrared (FTIR) Spectroscopy	To identify the characteristic functional groups present in the molecule, such as N-H, O-H, C $\equiv$ N, C-Cl, N=N, and NO ₂ stretching and bending vibrations.
Nuclear Magnetic Resonance (NMR) Spectroscopy (¹ H and ¹³ C)	To elucidate the detailed molecular structure by analyzing the chemical shifts and coupling constants of the protons and carbon atoms.
Mass Spectrometry (MS)	To confirm the molecular weight of the compound and to study its fragmentation pattern for structural verification.

Toxicological Profile and Safety Considerations

Azo dyes, as a class, present several toxicological concerns primarily related to their metabolic cleavage.

Metabolic Activation and Genotoxicity

The primary mechanism of toxicity for many azo dyes involves the reductive cleavage of the azo bond, which can occur through the action of azoreductase enzymes present in the liver and gut microbiota. This metabolic process can release potentially carcinogenic aromatic amines.



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Metabolic activation pathway of azo dyes leading to potential genotoxicity.

Precursor Toxicity

The synthesis of **Disperse Red 56** involves the use of 2-chloro-4-nitroaniline. This precursor is known to be toxic.

Handling and Safety Precautions

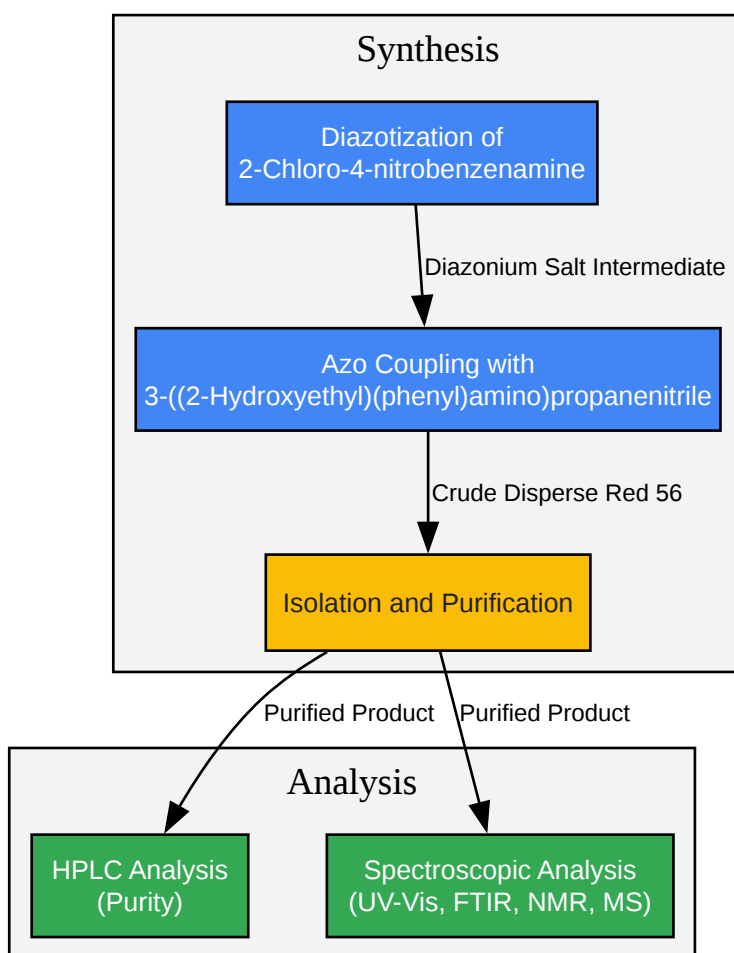
Due to the potential hazards associated with azo dyes and their precursors, stringent safety measures should be implemented in a laboratory setting.

Table 4: Recommended Safety Precautions

Precaution	Details
Personal Protective Equipment (PPE)	Wear a lab coat, safety goggles, and chemical-resistant gloves.
Ventilation	Work in a well-ventilated fume hood to avoid inhalation of dust or vapors.
Handling	Avoid direct contact with the skin and eyes. Prevent the generation of dust.
Storage	Store in a cool, dry, and well-ventilated area away from incompatible materials.
Disposal	Dispose of waste in accordance with local, state, and federal regulations.

Experimental Workflows

The following diagram illustrates a typical workflow for the synthesis and analysis of **Disperse Red 56**.



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A generalized workflow for the synthesis and analysis of **Disperse Red 56**.

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References

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